

# 2-Chloro-2-methylpropanoic Acid: A Technical Guide to Chemical Hazards

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## Compound of Interest

Compound Name: 2-Chloro-2-methylpropanoic acid

Cat. No.: B1222463

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical hazards associated with **2-Chloro-2-methylpropanoic acid** (CAS No: 594-58-1). The information is intended to support researchers, scientists, and drug development professionals in the safe handling, storage, and use of this compound. All data is presented to facilitate risk assessment and the implementation of appropriate safety protocols in a laboratory or manufacturing setting.

## Chemical Identification and Physical Properties

**2-Chloro-2-methylpropanoic acid**, also known as 2-chloroisobutyric acid, is a carboxylic acid derivative.<sup>[1]</sup> It is described as a colorless to pale yellow liquid or powder with a pungent odor.<sup>[1][2]</sup> It is soluble in water and organic solvents.<sup>[1][2]</sup>

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>7</sub> ClO <sub>2</sub>	PubChem <sup>[3]</sup>
Molecular Weight	122.55 g/mol	PubChem <sup>[3]</sup>
CAS Number	594-58-1	PubChem <sup>[3]</sup>
Appearance	Colorless to pale yellow liquid or powder	CymitQuimica <sup>[1][2]</sup>
Odor	Pungent	CymitQuimica <sup>[1][2]</sup>

## GHS Hazard Classification

**2-Chloro-2-methylpropanoic acid** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following table summarizes its GHS classification.<sup>[3]</sup>

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Danger	None
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Danger	
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	Danger	
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	Danger	
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects	Danger	

Precautionary Statements (Selected): P261, P264, P270, P271, P273, P280, P301+P317, P302+P352, P304+P340, P305+P354+P338, P317, P321, P330, P332+P317, P362+P364, P501.<sup>[4]</sup>

## Toxicological Data

Specific quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values for **2-Chloro-2-methylpropanoic acid**, are not readily available in the public domain. The GHS classification of "Acute Toxicity, Category 4" for both oral and inhalation routes indicates a moderate level of acute toxicity.

The following sections outline the standard experimental protocols that would be employed to determine such toxicological data.

## Experimental Protocols for Acute Toxicity Assessment

The determination of acute toxicity is typically conducted in accordance with internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). These protocols are designed to assess the adverse effects occurring within a short time of administration of a single dose or multiple doses given within 24 hours.

### 3.1.1. Acute Oral Toxicity (OECD Test Guideline 420, 423, or 425)

- Objective: To determine the oral dose of a substance that causes mortality in 50% of a test population (LD50).
- Test Animals: Typically, young adult rats of a single sex (usually females) are used.<sup>[5]</sup> Animals are fasted prior to administration of the test substance.<sup>[6]</sup>
- Methodology:
  - Dose Preparation: The test substance is typically dissolved or suspended in a suitable vehicle, with aqueous solutions being preferred.<sup>[7]</sup>
  - Administration: A single dose is administered by gavage using a stomach tube or cannula. <sup>[6]</sup> The volume administered is generally limited, for example, to 1-2 mL per 100g of body weight in rodents.<sup>[7]</sup>
  - Dose Levels: A stepwise procedure is used, starting with a dose expected to produce signs of toxicity. Subsequent animals are dosed at higher or lower levels depending on the outcome for the previous animal. Common starting doses are 5, 50, 300, and 2000 mg/kg body weight.<sup>[6]</sup>
  - Observation Period: Animals are observed for a period of at least 14 days.<sup>[6]</sup> Observations include changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and behavior.<sup>[6]</sup>

- Data Analysis: The LD50 value is calculated using statistical methods, such as the maximum likelihood method.[\[8\]](#)

### 3.1.2. Acute Dermal Toxicity (OECD Test Guideline 402)

- Objective: To determine the dermal dose of a substance that causes mortality in 50% of a test population (LD50).
- Test Animals: Adult rats are commonly used.[\[5\]](#) A section of the dorsal skin is shaved 24 hours before the test.[\[5\]](#)
- Methodology:
  - Application: The test substance is applied uniformly over the shaved area (approximately 10% of the body surface).[\[9\]](#) If the substance is a solid, it is typically moistened with a suitable vehicle (e.g., water) to ensure good contact with the skin.[\[5\]](#)
  - Exposure: The treated area is covered with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.[\[9\]](#)[\[10\]](#)
  - Observation Period: After the 24-hour exposure, the dressing is removed, and the skin is cleaned. Animals are then observed for at least 14 days for signs of toxicity and mortality.[\[9\]](#)[\[10\]](#)
- Data Analysis: The dermal LD50 is determined based on the mortality observed at different dose levels.

### 3.1.3. Acute Inhalation Toxicity (OECD Test Guideline 403 or 436)

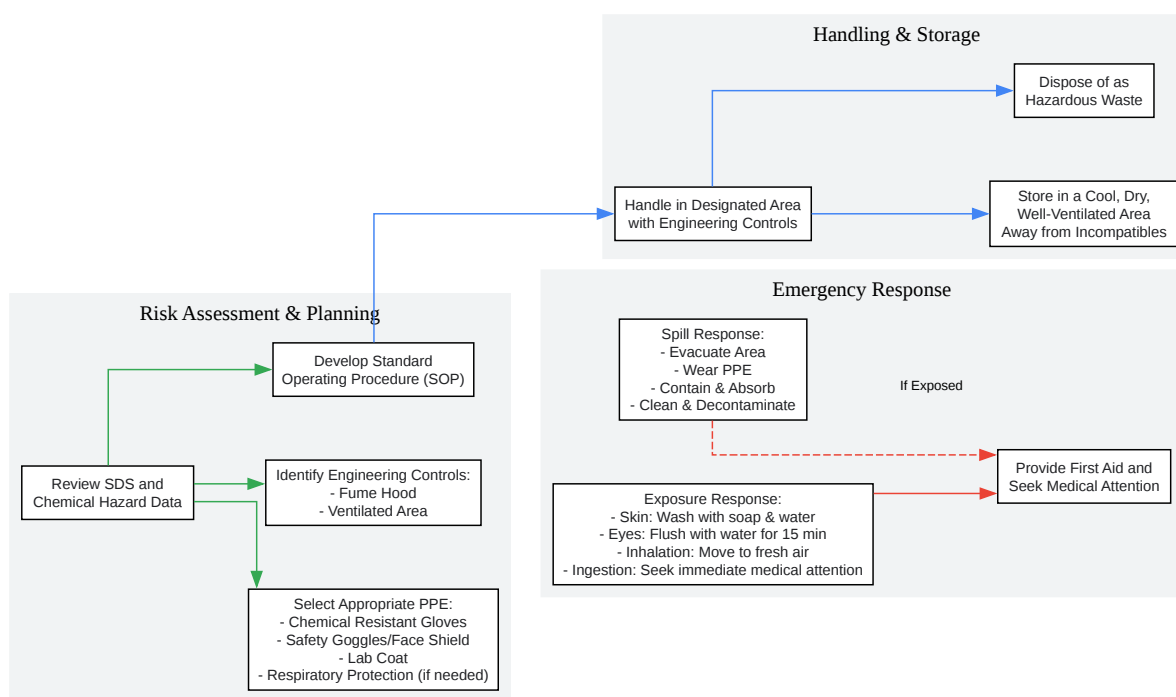
- Objective: To determine the concentration of a substance in the air that causes mortality in 50% of a test population (LC50) following a short exposure period.
- Test Animals: Young adult rats are the preferred species.[\[11\]](#)
- Methodology:
  - Exposure System: Animals are exposed in inhalation chambers, which can be either "whole-body" or "nose-only."[\[4\]](#) Nose-only exposure is often preferred for aerosols to

prevent ingestion of the substance due to grooming.[4]

- Atmosphere Generation: The test atmosphere is generated and monitored to ensure a stable and known concentration of the test substance.
- Exposure Duration: A standard exposure duration is 4 hours.[11][12]
- Concentration Levels: A series of concentrations are tested. A limit test at a high concentration may be performed first to determine if the substance has very low toxicity.
- Observation Period: Following exposure, animals are observed for at least 14 days.[12]
- Data Analysis: The LC50 is calculated from the mortality data at different concentrations.

## Hazard Management and Emergency Response Workflow

The following diagram illustrates a general workflow for managing the hazards associated with **2-Chloro-2-methylpropanoic acid**.



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Caption: General workflow for hazard management of **2-Chloro-2-methylpropanoic acid**.

## Fire and Explosion Hazards

Information regarding the flammability of **2-Chloro-2-methylpropanoic acid** is not consistently reported. However, in the event of a fire, it may produce poisonous gases, including hydrogen

chloride.[13] Standard firefighting measures appropriate for the surrounding materials should be used. Water spray can be used to cool fire-exposed containers.[13]

## Incompatible Materials

**2-Chloro-2-methylpropanoic acid** may be incompatible with strong acids and chemically active metals such as potassium, sodium, magnesium, and zinc.[13] It may also attack some forms of coatings and metals in the presence of moisture.[13]

## Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[12] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[2] Avoid contact with skin and eyes.[12]
- Storage: Store in a cool, well-ventilated area away from incompatible substances.[1][2] Keep containers tightly closed.

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[12]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[12]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.[12]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[12]

This guide is intended for informational purposes only and should not be a substitute for a comprehensive risk assessment conducted by qualified professionals. Always consult the most current Safety Data Sheet (SDS) for **2-Chloro-2-methylpropanoic acid** before use.

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